Chemical and physical properties of Parbendazole-d3

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Compound of Interest	
Compound Name:	*Parbendazole-d3*
CAS No.:	*1613439-58-9*
Cat. No.:	*B584647*

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Technical Whitepaper: Parbendazole-d3

Role in High-Precision Quantitation of Benzimidazole Residues

Executive Summary

Parbendazole-d3 is the deuterium-labeled isotopologue of Parbendazole, a broad-spectrum benzimidazole anthelmintic. In analytical chemistry, it serves as the critical Internal Standard (IS) for the quantification of Parbendazole residues in biological matrices (liver, muscle, milk) via Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

This guide moves beyond basic datasheet parameters to explore the physicochemical behavior of **Parbendazole-d3**, its isotopic stability, and the mechanistic rationale for its use in correcting signal suppression/enhancement (SSE) in complex matrices.

Molecular Identity & Physicochemical Profile

To utilize **Parbendazole-d3** effectively, one must understand its relationship to the non-labeled parent compound. The introduction of three deuterium atoms alters the mass kinetics without

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significantly impacting the chromatographic retention time, a requirement for effective co-elution.

Table 1: Comparative Physicochemical Data

Property	Parbendazole (Parent)	Parbendazole-d3 (Internal Standard)
CAS Number	14255-87-9	1228182-53-3 (Generic for labeled variants, verify batch)
Chemical Formula		
Molecular Weight	247.30 g/mol	~250.32 g/mol (+3.02 Da shift)
Physical State	White to off-white crystalline solid	Off-white solid (Hygroscopic nature varies)
pKa	~5.6 (Basic imidazole nitrogen)	~5.6 (Negligible isotope effect on pKa)
Solubility	DMSO, Methanol, Dilute Acid	DMSO (Recommended stock), Methanol
LogP	3.1 (Lipophilic)	~3.1 (Retains lipophilicity)

Expert Insight: The "Deuterium Effect" on Retention

While deuterium is chemically similar to hydrogen, it possesses a lower zero-point vibrational energy, which can slightly shorten the bond length (

). In Ultra-High Performance Liquid Chromatography (UHPLC), this can theoretically lead to a marginal decrease in retention time (the "isotope effect"). However, for **Parbendazole-d3**, this shift is typically negligible (< 0.05 min), ensuring it remains within the ionization window of the analyte to effectively compensate for matrix effects.

Analytical Application: LC-MS/MS Methodology

The primary utility of **Parbendazole-d3** is to act as a surrogate for recovery and ionization efficiency.

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The "Crosstalk" Challenge

A critical consideration when using a d3-labeled standard is the natural isotopic abundance of the parent compound. Carbon-13 (

) exists at ~1.1% natural abundance.

- Parent Ion: M+0 (247)
- Parent Isotope: M+3 (Due to statistical distribution of three

  atoms) is rare, but M+1 and M+2 are common.
- Risk: If the concentration of the parent drug in the sample is extremely high, its M+3 isotopic shoulder could contribute signal to the **Parbendazole-d3** channel (250), leading to false negatives (by skewing the ratio) or quantification errors.
- Mitigation: Ensure the IS concentration is at least 5-10x higher than the Lower Limit of Quantitation (LLOQ) of the analyte but not so high that it suppresses the analyte signal.

Mass Spectrometry Transitions

For Multiple Reaction Monitoring (MRM), the following transitions are standard. The d3-label is typically located on the methyl ester group or the butyl chain. Note: Transitions assume Protonated Molecular Ion

.

Compound	Precursor Ion (m/z)	Product Ion 1 (Quantifier)	Product Ion 2 (Qualifier)	Collision Energy (eV)
Parbendazole	248.1	191.1 (Loss of butyl/carbamate)	133.1	25 - 35
Parbendazole-d3	251.1	194.1 (Retains label)	133.1 (Loss of label)	25 - 35

*Note: Specific product ions depend on the position of the deuterium label. If the label is on the methyl carbamate, it may be lost during fragmentation to the benzimidazole core.

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Experimental Protocol: Self-Validating Extraction

Objective: Extract Parbendazole residues from bovine liver using **Parbendazole-d3** to correct for extraction losses.

Reagents

- Stock Solution: 1 mg/mL **Parbendazole-d3** in DMSO. Store at -20°C.
- Working Solution: 1 µg/mL in Methanol.
- Extraction Buffer: Acetonitrile (ACN) with 1% Acetic Acid.

Workflow

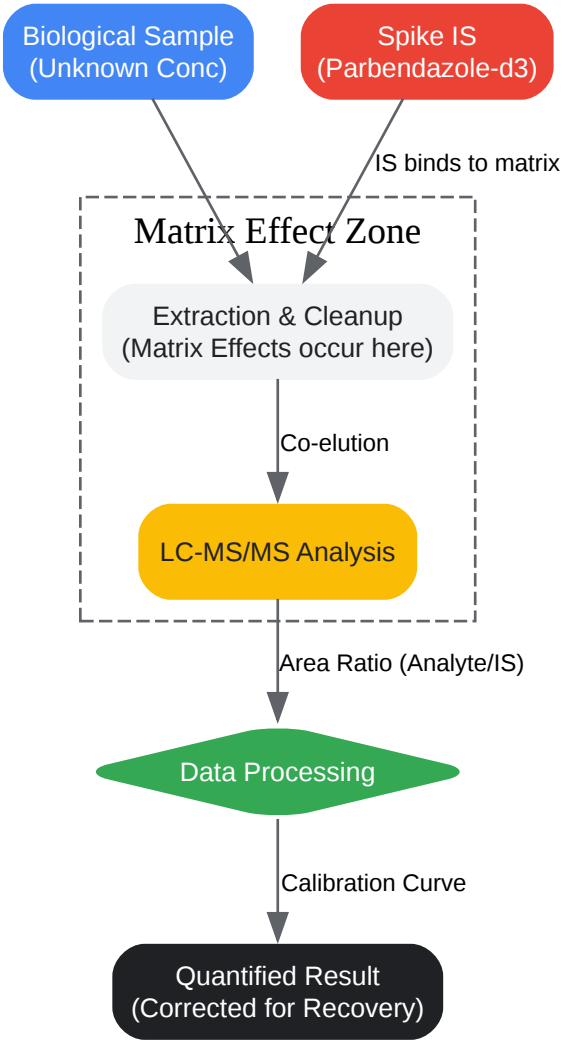
- Homogenization: Weigh 2.0 g of tissue sample.
- Internal Standard Spike (Critical Step): Add 50 µL of Working Solution (**Parbendazole-d3**) before solvent addition.
  - Why? The IS must equilibrate with the matrix to experience the same extraction inefficiencies as the analyte.
- Extraction: Add 10 mL ACN (1% Acetic Acid). Vortex for 1 min. Shake for 15 min.
- Salting Out (QuEChERS): Add 4g

  and 1g NaCl. Vortex immediately to prevent clumping. Centrifuge at 4000 rpm for 5 min.
- Clean-up (Optional): Dispersive SPE (C18 + PSA) to remove lipids/sugars.
- Reconstitution: Evaporate supernatant to dryness under nitrogen. Reconstitute in Mobile Phase (e.g., 0.1% Formic Acid in Water/MeOH 80:20).

Visualization: Analytical Logic Flow

The following diagram illustrates the logic of using **Parbendazole-d3** to validate the quantification process.

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Figure 1: The self-validating loop of Internal Standard methodology. The IS (Red) travels with the Sample (Blue) through the Matrix Effect Zone, ensuring that any loss affects both equally, preserving the ratio.

Mechanism of Action (Contextual Grounding)

While the d3-analog is used for analysis, understanding the parent molecule's mechanism is vital for safety and biological context.

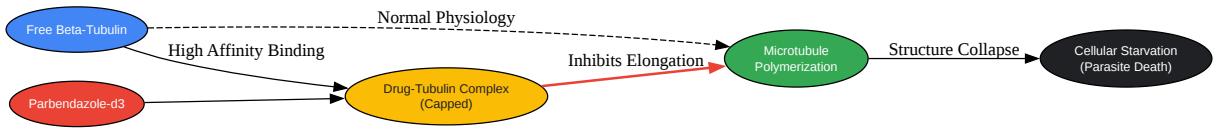
- Target:

  -Tubulin protein in helminths.

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- Action: Parbendazole binds to the colchicine-sensitive site of tubulin, inhibiting polymerization into microtubules.
- Result: Disruption of glucose uptake and cellular structure, leading to parasite death.
- Relevance to d3: The d3-analog retains this toxicity profile. It must be handled as a bioactive hazardous substance.

Visualization: Benzimidazole Mechanism



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Figure 2: Mechanism of Action. Parbendazole (and its d3 analog) caps tubulin dimers, preventing microtubule formation.

Handling, Stability & Safety

Deuterium Exchange (The "Washout" Risk)

- Problem: Deuterium located on acidic positions (e.g., -NH, -OH) exchanges rapidly with solvent protons (

  ,

) in solution.
- **Parbendazole-d3** Specifics:
  - The imidazole -NH proton is labile. It will exchange.
  - The -OCH3 (methyl ester) or butyl chain protons are non-labile (carbon-bound).

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- Protocol Rule: Do not rely on deuterium labels located on the imidazole nitrogen. Ensure your standard is labeled on the carbon skeleton (methyl or butyl group) to maintain mass integrity during extraction.

Storage

- Condition: -20°C, desiccated, protected from light.
- Shelf-life: 2-3 years in solid form; 6 months in solution (DMSO).
- Safety: Parbendazole is a teratogen. Handle d3-standards in a fume hood with nitrile gloves.

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